

# An In-depth Technical Guide to 3-Bromobiphenyl

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## Compound of Interest

Compound Name: 3-Bromobiphenyl

Cat. No.: B057067

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical compounds is paramount. This guide provides a detailed overview of **3-Bromobiphenyl**, focusing on its fundamental molecular properties and a key synthetic pathway.

## Molecular Data Summary

**3-Bromobiphenyl** is a halogenated aromatic hydrocarbon.<sup>[1]</sup> Its core structure consists of a biphenyl molecule with a bromine atom substituted at the third position of one of the phenyl rings.<sup>[1]</sup> This substitution influences the compound's reactivity, making it a valuable intermediate in various organic syntheses.<sup>[1][2]</sup> The key molecular data for **3-Bromobiphenyl** are summarized in the table below for easy reference.

Data Point	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>9</sub> Br	PubChem[3], Chemsrc[4], Guidechem[1], Sigma-Aldrich, Santa Cruz Biotechnology[5], ChemicalBook[6]
Linear Formula	C <sub>6</sub> H <sub>5</sub> C <sub>6</sub> H <sub>4</sub> Br	Sigma-Aldrich
Molecular Weight	233.10 g/mol	PubChem[3], Sigma-Aldrich, Santa Cruz Biotechnology[5]
Molecular Weight	233.104 g/mol	Chemsrc[4]
Molecular Weight	233.108 g/mol	Guidechem[1]
Molecular Weight	233.1 g/mol	ChemicalBook[6]
Exact Mass	231.988754 Da	Chemsrc[4]
Monoisotopic Mass	231.98876 Da	PubChem[3], Guidechem[1]
CAS Number	2113-57-7	Chemsrc[4], Guidechem[1], Sigma-Aldrich, Santa Cruz Biotechnology[5], ChemicalBook[6]

## Synthesis of 3-Bromobiphenyl via Suzuki Coupling

A common and efficient method for the synthesis of **3-Bromobiphenyl** is the Suzuki coupling reaction. This palladium-catalyzed cross-coupling reaction forms a carbon-carbon bond between an organoboron compound and an organohalide.

The following protocol describes the synthesis of **3-Bromobiphenyl** from 1-bromo-3-iodobenzene and phenylboronic acid.

Materials:

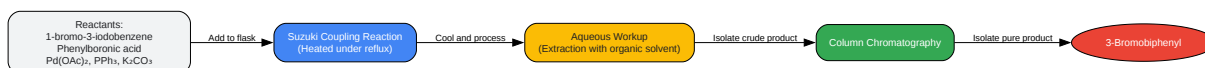
- 1-bromo-3-iodobenzene
- Phenylboronic acid

- Palladium(II) acetate ( $\text{Pd}(\text{OAc})_2$ )
- Triphenylphosphine ( $\text{PPh}_3$ )
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- 200 mL two-necked round-bottom flask
- Appropriate solvent (e.g., a mixture of toluene, ethanol, and water)
- Standard laboratory glassware and purification apparatus

Procedure:

- To a 200 mL two-necked round-bottom flask, add 1-bromo-3-iodobenzene (16.5 mmol), phenylboronic acid (15.0 mmol), palladium(II) acetate (0.450 mmol), triphenylphosphine (0.911 mmol), and potassium carbonate (45.1 mmol).[6]
- Add the solvent system to the flask. A typical solvent mixture for Suzuki coupling is toluene, ethanol, and water in a 4:1:1 ratio.
- Heat the reaction mixture under reflux with stirring for a specified period, typically monitored by thin-layer chromatography (TLC) until the starting materials are consumed.
- After the reaction is complete, cool the mixture to room temperature.
- Extract the aqueous phase with an organic solvent such as ethyl acetate.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., hexane or a hexane/ethyl acetate mixture) to yield pure **3-Bromobiphenyl**.

The following diagram illustrates the key steps in the synthesis of **3-Bromobiphenyl** via the Suzuki coupling reaction.



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### Suzuki Coupling Synthesis of **3-Bromobiphenyl**.

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## References

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